

safety and handling of 3',5'-Dichloro-2,2,2-trifluoroacetophenone

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Compound of Interest

Compound Name: 3',5'-Dichloro-2,2,2-trifluoroacetophenone

Cat. No.: B156584

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An In-depth Technical Guide to the Safe Handling of 3',5'-Dichloro-2,2,2-trifluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3',5'-Dichloro-2,2,2-trifluoroacetophenone** (CAS No. 130336-16-2), a versatile chemical intermediate used in the synthesis of pharmaceuticals and agrochemicals.^{[1][2][3]} Adherence to the following protocols is crucial to ensure the safety of laboratory personnel and the environment.

Chemical Identification


Identifier	Value
Chemical Name	1-(3,5-dichlorophenyl)-2,2,2-trifluoroethanone ^[4] ^[5]
Synonyms	3,5-Dichloro-2,2,2-trifluoroacetophenone ^[1]
CAS Number	130336-16-2 ^{[1][4][6][7]}
Molecular Formula	C ₈ H ₃ Cl ₂ F ₃ O ^{[1][8]}
Molecular Weight	243.01 g/mol ^{[1][8]}
Appearance	Light yellow to yellow to orange clear liquid ^[1]

Hazard Identification

This substance is classified as hazardous. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[4][5][9]
Eye Irritation	2A	H319: Causes serious eye irritation[4][5][9]
Specific target organ toxicity — single exposure	3 (Respiratory system)	H335: May cause respiratory irritation[4][5]
Acute toxicity, Oral	4	H302: Harmful if swallowed[4]
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects[4]

GHS Pictograms:

 alt text

Signal Word: Warning[5][9]

Precautionary Statements:[4][5]

- P261: Avoid breathing mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ eye protection/ face protection.

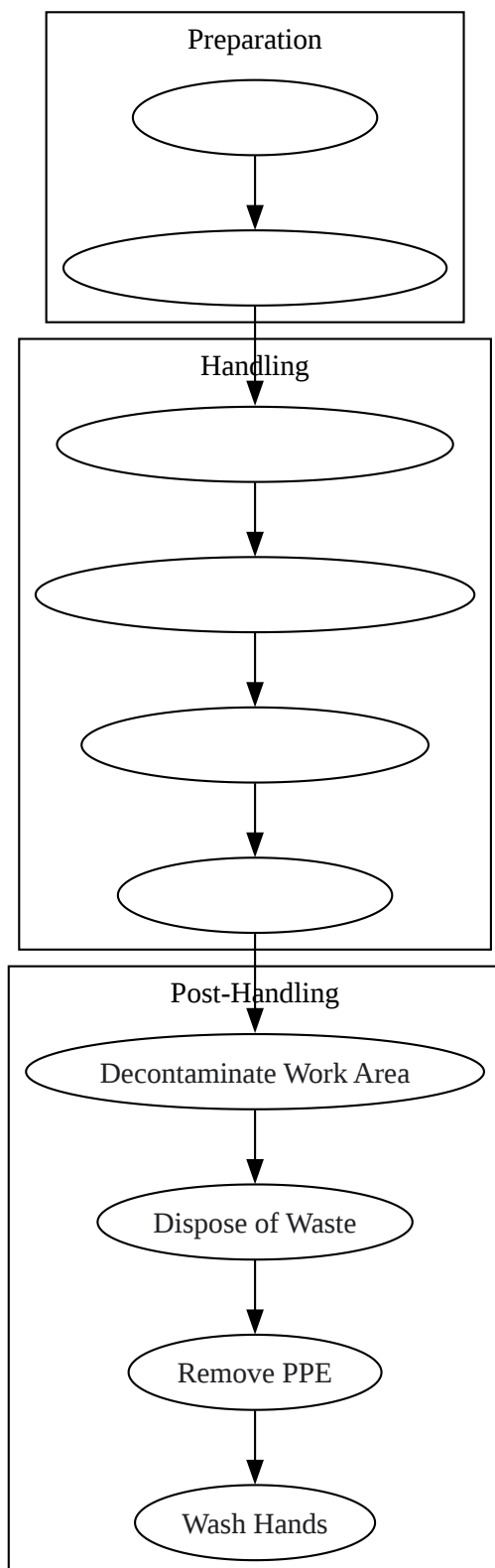
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of water.[9][10][11]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][11]
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.[4]
- P362+P364: Take off contaminated clothing and wash it before reuse.[11]
- P391: Collect spillage.[4]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[11]
- P405: Store locked up.[11]
- P501: Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with any local regulation.[4][11]

Experimental Protocols

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.[12] If there is a risk of splashing, a face shield should also be worn.
- Hand Protection: Wear chemical-resistant gloves such as PVC or nitrile rubber.[4] The suitability and durability of a glove type are dependent on usage.
- Skin and Body Protection: Wear protective clothing and boots.[12] A lab coat is mandatory.
- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood.[12] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[13]

Safe Handling Procedure



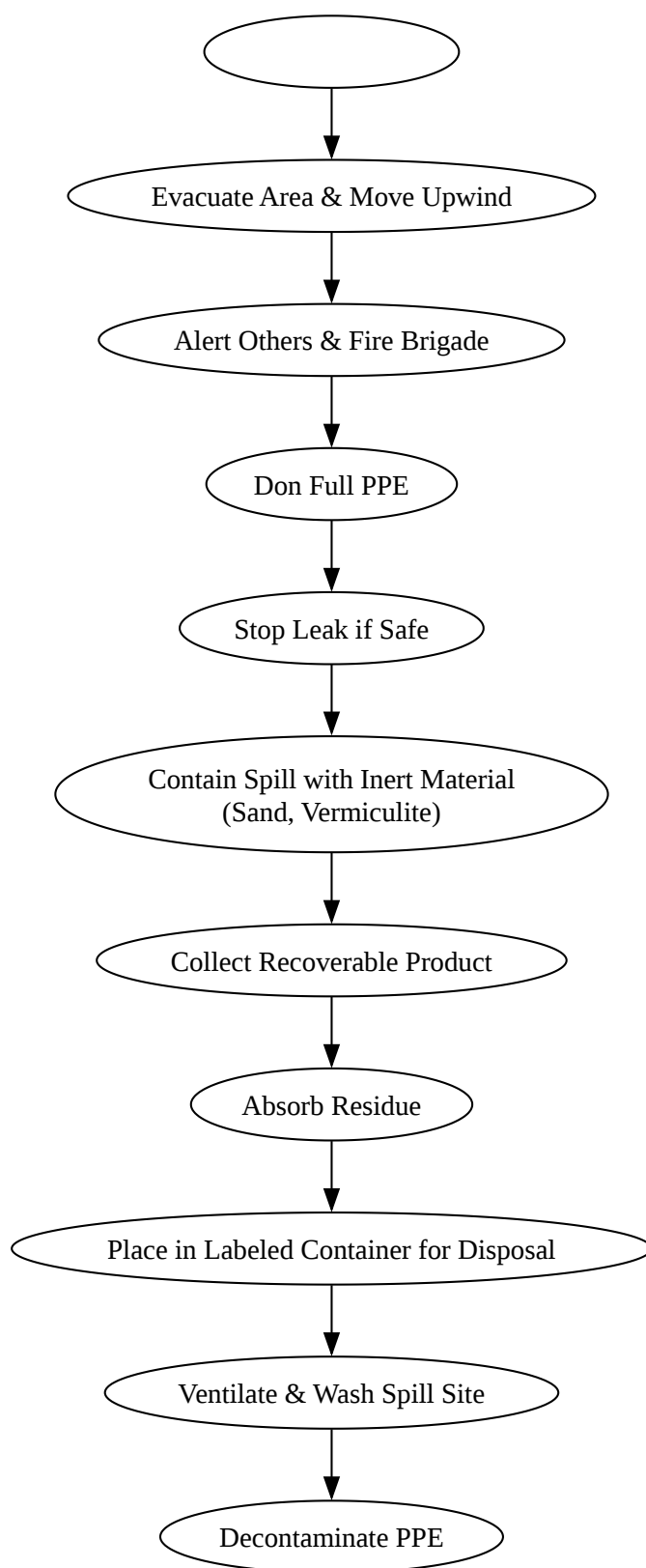
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- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.
 - Ensure a safety shower and eyewash station are readily available.[\[12\]](#)
 - Don all required personal protective equipment (PPE) as detailed in section 3.1.
- Handling:
 - All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[12\]](#)
 - Avoid all personal contact, including inhalation of vapors.[\[4\]](#)
 - Keep the container tightly closed when not in use.[\[12\]](#)
 - Avoid contact with incompatible materials and sources of ignition.[\[4\]](#)[\[12\]](#)
 - Do not eat, drink, or smoke in the work area.[\[4\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[12\]](#)
 - Keep the container sealed and store separately from foods and oxidizing agents.[\[6\]](#)[\[7\]](#)
 - Store at room temperature.[\[8\]](#)

First Aid Measures

Exposure	Protocol
Eye Contact	Immediately flush eyes with plenty of running water for at least 15 minutes, keeping eyelids open.[12] Cold water may be used.[12] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[12]
Skin Contact	Immediately wash the affected area with plenty of water and non-abrasive soap.[12] Remove contaminated clothing and wash it before reuse. [12] If skin irritation occurs, seek medical attention.[12]
Inhalation	Remove the victim to fresh air.[12] If breathing is difficult, administer oxygen.[12] If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[12] Rinse mouth with water. Give water to the victim to drink. Seek immediate medical attention.[12]

Accidental Release Measures



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- Initial Response:

- Clear all personnel from the area and move upwind.[4]
- Alert the fire brigade and inform them of the location and nature of the hazard.[4]
- Avoid breathing vapors and contact with skin and eyes.[4]
- Containment and Cleanup:
 - Wear appropriate PPE, including a respirator, heavy rubber gloves, and boots.[12]
 - Prevent the spillage from entering drains or water courses.[4]
 - Contain and absorb the spill with sand, earth, inert material, or vermiculite.[4][12]
 - Scoop up the absorbed material and place it in a suitable, labeled container for waste disposal.[4][12]
- Decontamination:
 - Ventilate the area and wash the spill site after material pickup is complete.[12]
 - Decontaminate and launder all protective clothing and equipment before storing and re-using.[4]

Physical and Chemical Properties

Property	Value
Boiling Point	87 °C at 13 mmHg[1] / 265 °C[8]
Density	1.51 g/cm ³ [1] / 1.506 g/cm ³ [8]
Refractive Index	n _{20/D} 1.5[1] / 1.4980 to 1.5020[8]
Flash Point	114 °C[8]
Solubility	Slightly soluble in acetonitrile, chloroform, and methanol.[8]

Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[13]
- Conditions to Avoid: Avoid sources of ignition.[12]
- Incompatible Materials: Strong oxidizing agents.[13]
- Hazardous Decomposition Products: Emits toxic fumes under fire conditions, which may include carbon monoxide, carbon dioxide, and hydrogen chloride gas.[12]

Toxicological Information

- Acute Effects: Harmful if swallowed.[4] Causes irritation to the skin, eyes, and respiratory system.[4][12]
- Chronic Effects: To the best of current knowledge, the chronic health hazards of this material have not been fully investigated.[12] Avoid prolonged exposure.[12]

Fire Fighting Measures

- Extinguishing Media: Use carbon dioxide, dry chemical powder, or alcohol/polymer foam.[12] There is no restriction on the type of extinguisher that may be used.[4]
- Specific Hazards: The substance is non-combustible, but containers may burn.[4] It may emit poisonous and corrosive fumes under fire conditions.[4]
- Fire Fighting Procedures: Wear a self-contained breathing apparatus and full protective clothing to prevent contact with skin and eyes.[12]

Disposal Considerations

- Procedure: Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[12]
- Regulations: Observe all federal, state, and local environmental regulations.[12]

This technical guide is intended for use by qualified individuals trained in handling hazardous chemicals. The information provided is based on currently available data and should not be

considered exhaustive. Users should exercise their professional judgment in using this information and always consult the most current Safety Data Sheet (SDS) before use.

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